

Potential Toxicological Profile of 6-Hydroxydecanoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: Decanoic acid, 6-hydroxy-

Cat. No.: B15124926

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Disclaimer: Direct toxicological data for 6-hydroxydecanoic acid is not readily available in the public domain. This guide provides a potential toxicological profile inferred from data on structurally related compounds, including its isomers (2-hydroxydecanoic acid and 10-hydroxydecanoic acid) and its parent compound (decanoic acid). The information presented herein should be interpreted with caution and is intended for research and drug development professionals as a preliminary guide. Definitive toxicological assessment of 6-hydroxydecanoic acid requires specific experimental studies.

Introduction

6-Hydroxydecanoic acid is a medium-chain hydroxy fatty acid.^[1] Its chemical structure consists of a ten-carbon chain with a hydroxyl group at the sixth position and a carboxylic acid group at one end. While its isomers and related fatty acids have been studied for various biological activities, the toxicological profile of 6-hydroxydecanoic acid remains largely uninvestigated. This document aims to provide a comprehensive overview of the potential toxicological hazards of 6-hydroxydecanoic acid by summarizing the available data on closely related molecules. This information can serve as a foundational resource for researchers and scientists in designing future safety and toxicology studies.

Physicochemical Information

Property	Value	Source
IUPAC Name	6-Hydroxydecanoic acid	[2]
CAS Number	16899-10-8	[2]
Molecular Formula	C10H20O3	[2]
Molecular Weight	188.27 g/mol	[2]

Potential Toxicological Profile (Inferred from Related Compounds)

The toxicological profile of 6-hydroxydecanoic acid is inferred from the available Safety Data Sheets (SDS) and limited literature on its isomers and parent compound.

Acute Toxicity

There is no specific data available for the acute toxicity (e.g., LD50) of 6-hydroxydecanoic acid. For the related compound, decanoic acid, the oral LD50 in rats is reported to be > 2,000 mg/kg, and the dermal LD50 in rats is also > 2,000 mg/kg, suggesting low acute toxicity via these routes.

Irritation and Sensitization

Based on data from related compounds, 6-hydroxydecanoic acid may pose a risk of irritation to the skin and eyes.

- **Skin Irritation:** The SDS for 2-hydroxydecanoic acid indicates that it causes skin irritation. Similarly, decanoic acid is also classified as a skin irritant.
- **Eye Irritation:** 2-hydroxydecanoic acid is reported to cause serious eye irritation. Decanoic acid also causes eye irritation.
- **Respiratory Irritation:** The SDS for 2-hydroxydecanoic acid suggests it may cause respiratory irritation.

- Sensitization: No information is available regarding the skin sensitization potential of 6-hydroxydecanoic acid or its close isomers.[3]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is a significant lack of data regarding the genotoxic, carcinogenic, and reproductive effects of 6-hydroxydecanoic acid and its closely related isomers. The available SDS for 10-hydroxydecanoic acid and 2-hydroxydecanoic acid do not list any information on these endpoints.[3] No ingredient of decanoic acid is identified as a carcinogen by IARC, NTP, or OSHA.

Summary of GHS Hazard Statements for Related Compounds

The following table summarizes the available Globally Harmonized System (GHS) hazard statements for compounds structurally related to 6-hydroxydecanoic acid. This provides a comparative overview of their known potential hazards.

Compound	GHS Hazard Statements	Source
2-Hydroxydecanoic Acid	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	
10-Hydroxydecanoic Acid	H315: Causes skin irritation (reported in 17.9% of notifications).H319: Causes serious eye irritation (reported in 17.9% of notifications).H335: May cause respiratory irritation (reported in 14.3% of notifications).Note: This chemical does not meet GHS hazard criteria for 82.1% of all reports.	[4]
Decanoic Acid	H315: Causes skin irritation.H319: Causes serious eye irritation.H412: Harmful to aquatic life with long lasting effects.	
6-Hydroxyhexanoic Acid	H228: Flammable solid.H314: Causes severe skin burns and eye damage.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5]

Biological Activity of Related Compounds (for Contextual Understanding)

While not direct toxicological data, the known biological activities of related compounds can provide some insight into their potential interactions with biological systems. It is crucial to note

that these activities do not necessarily predict the toxicological profile of 6-hydroxydecanoic acid.

- **10-Hydroxydecanoic Acid:** This is a major component of royal jelly and has been investigated for various pharmacological effects, including anti-inflammatory, anti-tumor, and antioxidant properties.^{[6][7]} It has also been studied for its potential to mitigate lead-induced testicular toxicity in rats by reducing oxidative stress and inflammation.^[8]
- **Decanoic Acid:** This medium-chain fatty acid has been shown to exert anti-tumor effects in hepatocellular carcinoma models by targeting the c-Met signaling pathway, leading to apoptosis.^[9] However, decanoic acid can also be cytotoxic, which is a challenge in some biotechnological production processes.^[10]

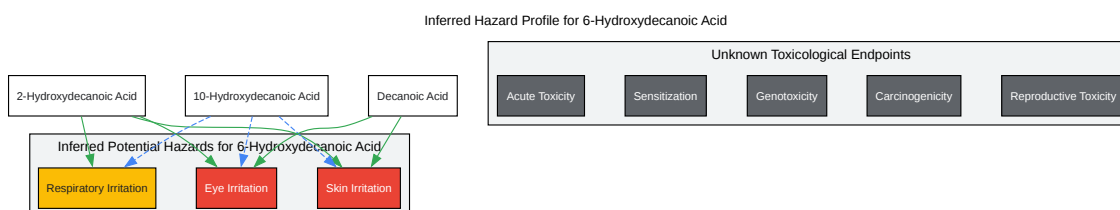
Data Gaps and Recommendations

The current assessment reveals significant data gaps in the toxicological profile of 6-hydroxydecanoic acid. To establish a comprehensive safety profile, the following studies are recommended:

- **Acute Toxicity:** Determination of LD50 values via oral, dermal, and inhalation routes.
- **Irritation and Sensitization:** Standard in vitro or in vivo tests for skin and eye irritation and skin sensitization potential.
- **Genotoxicity:** A battery of in vitro and in vivo genotoxicity assays (e.g., Ames test, micronucleus test).
- **Repeated Dose Toxicity:** Sub-chronic (e.g., 28-day or 90-day) oral toxicity studies to identify potential target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).
- **Reproductive and Developmental Toxicity:** Studies to assess the potential effects on fertility and embryonic development.
- **Carcinogenicity:** Long-term carcinogenicity bioassays if there are concerns from genotoxicity data or structural alerts.

Visualization of Inferred Hazard Profile

Due to the absence of specific experimental data on the mechanisms of toxicity or signaling pathways for 6-hydroxydecanoic acid, it is not possible to generate the requested detailed diagrams for signaling pathways or experimental workflows. However, a simplified logical relationship diagram can be created to illustrate the inferred hazard profile based on the available information for related compounds.



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